

A Technical Guide to Commercially Available Oxcarbazepine-d4 for Research Applications

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Compound of Interest

Compound Name: Oxcarbazepine-d4

Cat. No.: B016642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available **Oxcarbazepine-d4**, a deuterated analog of the antiepileptic drug Oxcarbazepine. This guide is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies. It covers commercially available sources, quantitative specifications, and detailed experimental protocols for its use as an internal standard in analytical methods.

Introduction to Oxcarbazepine and its Deuterated Analog

Oxcarbazepine is a second-generation antiepileptic drug used in the management of partial-onset and generalized tonic-clonic seizures. It is a prodrug that is rapidly metabolized to its active metabolite, 10-monohydroxy derivative (MHD) or licarbazepine. To facilitate pharmacokinetic, metabolic, and bioequivalence studies, a stable isotope-labeled version, **Oxcarbazepine-d4**, is employed. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification assays, ensuring high accuracy and precision.

Commercially Available Sources of Oxcarbazepine-d4

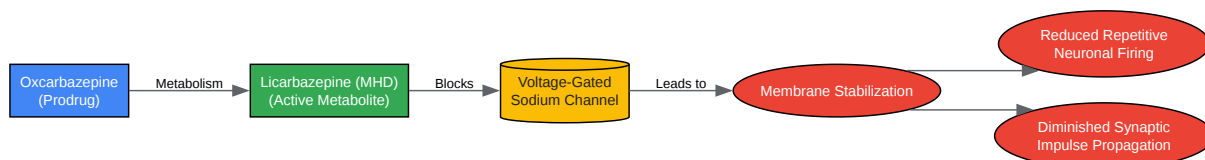
Several chemical suppliers offer **Oxcarbazepine-d4** for research purposes. The following table summarizes the key quantitative data available from various commercial vendors. Researchers are advised to request a certificate of analysis for lot-specific details.

Supplier	CAS Number	Molecular Formula	Purity	Isotopic Enrichment
LGC Standards	1020719-71-4	C ₁₅ H ₈ D ₄ N ₂ O ₂	>95% (HPLC)[1]	d-1: 1%, d-2: 9%, d-3: 35%, d-4: 55%[1]
Cayman Chemical	1134188-71-8	C ₁₅ H ₈ D ₄ N ₂ O ₂	-	≥99% deuterated forms (d ₁ -d ₄)[2]
Veeprho	1134188-71-8	C ₁₅ H ₈ D ₄ N ₂ O ₂	-	-
MedchemExpress	-	-	-	-
TLC Pharmaceutical Standards	1134188-71-8	C ₁₅ H ₈ D ₄ N ₂ O ₂	-	-

Note: Purity and isotopic enrichment data may vary by lot. It is recommended to obtain a lot-specific certificate of analysis from the supplier.

Mechanism of Action of Oxcarbazepine

The primary mechanism of action of Oxcarbazepine and its active metabolite, MHD, involves the blockade of voltage-sensitive sodium channels. This action stabilizes hyperexcited neuronal membranes, leading to the inhibition of repetitive neuronal firing and a reduction in the propagation of synaptic impulses.



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Mechanism of action of Oxcarbazepine.

Experimental Protocols

Oxcarbazepine-d4 is predominantly used as an internal standard for the quantification of Oxcarbazepine and its metabolites in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol synthesized from published methodologies.

Sample Preparation: Protein Precipitation

Protein precipitation is a common and straightforward method for extracting Oxcarbazepine from plasma or serum samples.

- To 100 µL of plasma/serum sample, add a known concentration of **Oxcarbazepine-d4** internal standard solution.
- Add 300 µL of cold acetonitrile to precipitate the proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the sample at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

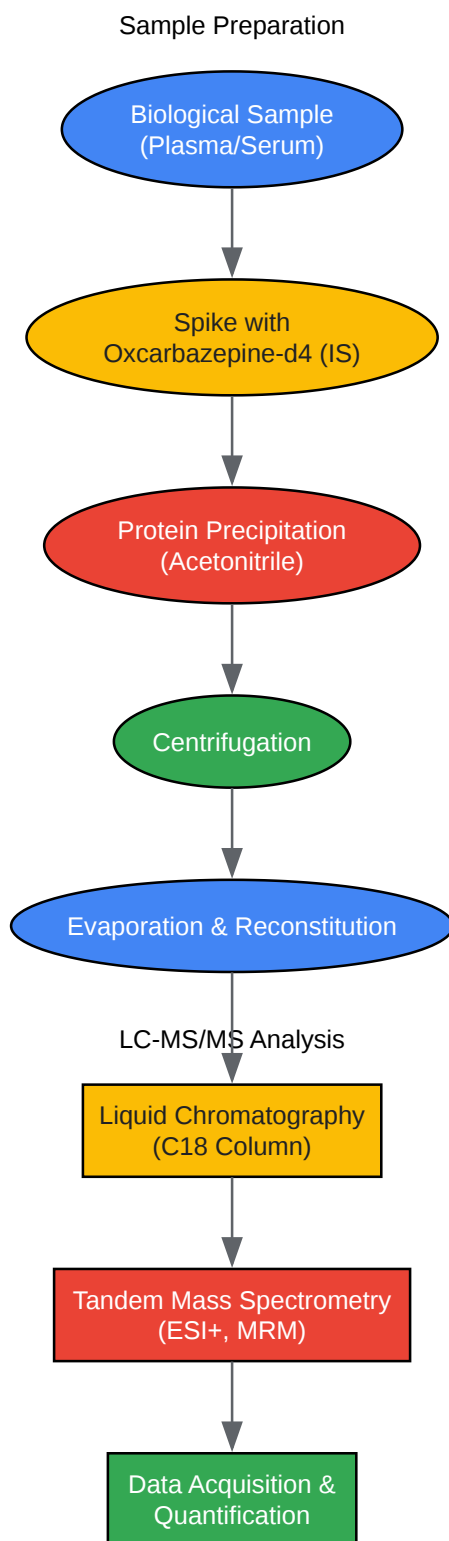
The following parameters provide a starting point for method development. Optimization may be required based on the specific instrumentation used.

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 2.5 μ m particle size) is commonly used.[\[3\]](#)
- Mobile Phase: An isocratic elution with a mixture of 0.1% formic acid in water and methanol (50:50, v/v) is often effective.[\[3\]](#)
- Flow Rate: A flow rate of 0.35 mL/min is a typical starting point.[\[3\]](#)
- Injection Volume: 2 μ L.[\[3\]](#)
- Column Temperature: 40 °C.[\[3\]](#)

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.[\[4\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Oxcarbazepine: m/z 253.2 \rightarrow 208.1[\[3\]](#)
 - **Oxcarbazepine-d4** (Internal Standard): m/z 257.2 \rightarrow 212.1[\[3\]](#)
 - Licarbazepine (MHD): m/z 255.2 \rightarrow 237.1[\[3\]](#)



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Experimental workflow for Oxcarbazepine analysis.

Conclusion

Oxcarbazepine-d4 is a critical tool for the accurate and precise quantification of Oxcarbazepine in various research and clinical settings. This guide provides a summary of commercially available sources and a foundational experimental protocol to aid researchers in their study design and execution. For optimal results, it is crucial to obtain lot-specific information from the supplier and to validate the analytical method according to established guidelines.

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